

Identifying and removing impurities from cobalt(II) bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobaltous bromide

Cat. No.: B1221230

[Get Quote](#)

Technical Support Center: Cobalt(II) Bromide Purification

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in identifying and removing impurities from cobalt(II) bromide.

Frequently Asked Questions (FAQs)

Q1: What are the common forms of cobalt(II) bromide and how do they differ in appearance?

Cobalt(II) bromide can exist in several forms, primarily differing in their hydration state. The anhydrous form (CoBr_2) is a green solid.^{[1][2]} When exposed to moisture, it becomes hygroscopic and forms hydrates. The hexahydrate ($\text{CoBr}_2 \cdot 6\text{H}_2\text{O}$) appears as red-purple crystals, while the dihydrate ($\text{CoBr}_2 \cdot 2\text{H}_2\text{O}$) is purple.^{[1][2]} An off-color appearance can indicate the presence of impurities or a different hydration state.

Q2: What are the most likely impurities in my cobalt(II) bromide sample?

Common impurities in cobalt(II) bromide include:

- Water: Due to its hygroscopic nature, anhydrous cobalt(II) bromide readily absorbs atmospheric moisture to form hydrates.^{[2][3]}

- Cobalt(III) species: Oxidation of the cobalt(II) ion can lead to the formation of cobalt(III) impurities, which can affect the color and reactivity of the compound.
- Starting material residues: If synthesized, impurities from the starting materials, such as cobalt hydroxide or hydrobromic acid, may be present.[\[1\]](#)[\[2\]](#)
- Insoluble particles: Dust or other particulate matter can contaminate the solid compound.
- Trace metals: Commercially available cobalt(II) bromide may contain trace metal impurities, though high-purity grades (e.g., 99.99%) are available.[\[4\]](#)[\[5\]](#)
- Organic matter: In some preparations, residual organic solvents or byproducts may be present.[\[6\]](#)

Q3: How can I prepare anhydrous cobalt(II) bromide from a hydrated sample?

Anhydrous cobalt(II) bromide can be prepared by heating the hydrated forms. The hexahydrate loses four water molecules at 100°C to form the dihydrate.[\[2\]](#) Further heating to 130°C will yield the anhydrous form.[\[2\]](#)

Q4: What is a suitable solvent for recrystallizing cobalt(II) bromide?

Water is a common solvent for the recrystallization of cobalt(II) bromide.[\[1\]](#) The compound is highly soluble in hot water and less soluble at lower temperatures, which allows for purification through crystallization. It is also soluble in several polar organic solvents like ethanol, acetone, and methanol.[\[1\]](#)

Troubleshooting Guides

Issue 1: My cobalt(II) bromide is a reddish-purple color, but I need the anhydrous green form.

- Problem: The reddish-purple color indicates the presence of the hexahydrate form of cobalt(II) bromide.[\[2\]](#)
- Solution: You can obtain the anhydrous green form by dehydrating the sample. Heat the material at 130°C to remove the water of crystallization.[\[2\]](#) The color should change from red-purple to green as the water is driven off.

Issue 2: After recrystallization from water, the yield of cobalt(II) bromide is very low.

- Problem: A low yield can result from using too much solvent or not allowing for sufficient cooling to induce crystallization.
- Solution:
 - Use a minimal amount of hot water to dissolve the cobalt(II) bromide. A general guideline is 1 mL of water per gram of crude product.[\[1\]](#)
 - After dissolution, allow the solution to cool slowly to room temperature, and then place it in an ice bath to maximize the precipitation of the purified crystals.
 - If the solution is too dilute, you can partially evaporate the solvent in a desiccator to increase the concentration and promote crystallization.[\[1\]](#)

Issue 3: My cobalt(II) bromide solution is cloudy or contains insoluble particles.

- Problem: The sample may be contaminated with insoluble impurities such as dust or byproducts from synthesis.
- Solution: Perform a hot filtration. After dissolving the crude cobalt(II) bromide in a minimal amount of hot solvent, quickly filter the hot solution through a pre-heated funnel with filter paper to remove the insoluble materials. The purified cobalt(II) bromide will then crystallize from the clear filtrate upon cooling.

Issue 4: The final product has an off-color, suggesting the presence of cobalt(III) impurities.

- Problem: The presence of cobalt(III) species, which can be brown or other colors, can discolor the final product.[\[7\]](#)
- Solution: While direct removal of Co(III) from solid Co(II) bromide is complex, ensuring proper synthesis and handling conditions can prevent its formation. If Co(III) is suspected, purification might involve chemical reduction back to Co(II) followed by recrystallization. However, for many applications, starting with a high-purity commercial source may be more practical.

Quantitative Data Summary

The following table summarizes key quantitative data for cobalt(II) bromide.

Property	Anhydrous Cobalt(II) Bromide (CoBr ₂)	Cobalt(II) Bromide Hexahydrate (CoBr ₂ ·6H ₂ O)
Molar Mass	218.74 g/mol	326.74 g/mol
Appearance	Green crystals	Red-purple crystals
Melting Point	678 °C	47 °C
Density	4.909 g/cm ³	2.46 g/cm ³
Solubility in Water	66.7 g/100 mL (59 °C)	113.2 g/100 mL (20 °C)
Solubility in Ethanol	77.1 g/100 mL (20 °C)	Soluble

Data sourced from multiple references.[\[2\]](#)

Experimental Protocols

Protocol 1: Purification of Cobalt(II) Bromide by Recrystallization from Water

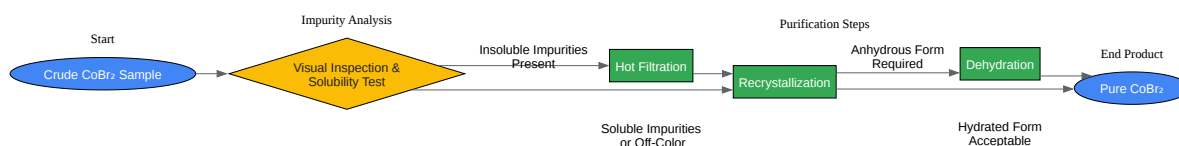
- **Dissolution:** In a flask, add a minimal amount of deionized water to the crude cobalt(II) bromide (approximately 1 mL of water per gram of solid).[\[1\]](#)
- **Heating:** Gently heat the mixture with stirring until the cobalt(II) bromide is completely dissolved. Avoid boiling for extended periods.
- **Hot Filtration (if necessary):** If insoluble impurities are present, perform a hot filtration by passing the hot solution through a pre-heated funnel containing fluted filter paper. Collect the clear filtrate in a clean, warm flask.
- **Crystallization:** Allow the filtrate to cool slowly to room temperature. The formation of red-purple crystals of cobalt(II) bromide hexahydrate should occur. To maximize the yield, cool the flask in an ice bath.

- Isolation and Drying: Collect the crystals by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of ice-cold deionized water. Dry the crystals in a desiccator.

Protocol 2: Dehydration of Cobalt(II) Bromide Hexahydrate

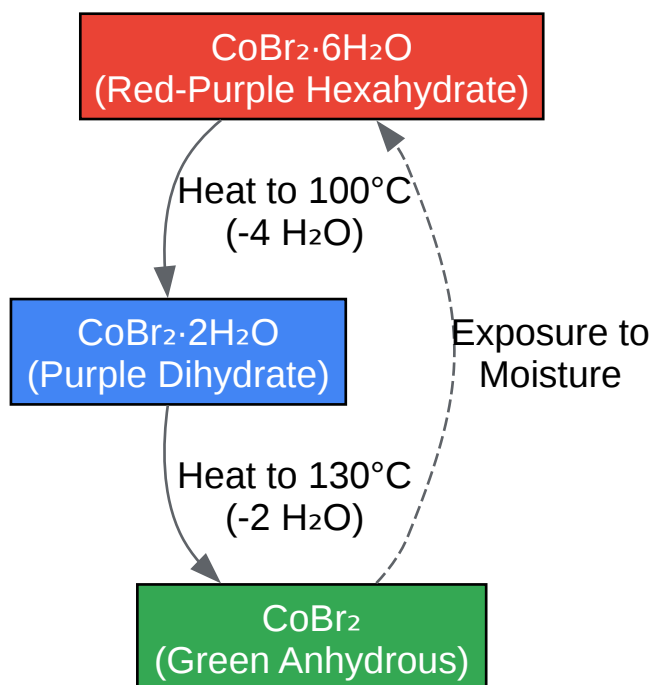
- Preparation: Place the purified cobalt(II) bromide hexahydrate crystals in a suitable drying dish.
- Heating: Heat the sample in an oven or under vacuum.
 - To obtain the dihydrate, heat at 100 °C.[2]
 - To obtain the anhydrous form, heat at 130 °C.[2]
- Cooling and Storage: Once the color change is complete (purple for dihydrate, green for anhydrous), cool the sample in a desiccator to prevent rehydration. Store the anhydrous product in a tightly sealed container in a dry environment.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for identifying and removing impurities from cobalt(II) bromide.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. COBALT(II) BROMIDE | 7789-43-7 [chemicalbook.com]
- 2. Cobalt(II) bromide - Wikipedia [en.wikipedia.org]
- 3. Cobalt bromide anhydrous Exporter | Cobalt bromide anhydrous Exporting Company | Cobalt bromide anhydrous International Distributor [multichemexports.com]
- 4. Cobalt(II) bromide anhydrous, beads, -10mesh, 99.99 trace metals 7789-43-7 [sigmaaldrich.com]
- 5. watson-int.com [watson-int.com]
- 6. CN101831547A - Method for purifying cobalt solution - Google Patents [patents.google.com]
- 7. Cobalt - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [Identifying and removing impurities from cobalt(II) bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221230#identifying-and-removing-impurities-from-cobalt-ii-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com